

# 1-(1-Naphthylmethyl)piperazine: A Versatile Scaffold in Contemporary Drug Discovery

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## Compound of Interest

Compound Name: 1-(1-Naphthylmethyl)piperazine

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

**1-(1-Naphthylmethyl)piperazine** (NMP), a derivative of piperazine, has emerged as a significant building block in medicinal chemistry. Its unique structural features, combining a bulky naphthylmethyl group with the versatile piperazine ring, have led to its exploration in various therapeutic areas. This technical guide provides a comprehensive overview of NMP, focusing on its synthesis, physicochemical properties, and its burgeoning role as a scaffold in the development of novel therapeutic agents, particularly as an efflux pump inhibitor (EPI) to combat multidrug resistance in bacteria. This document consolidates key quantitative data, details experimental protocols for its synthesis and evaluation, and employs visualizations to elucidate critical pathways and workflows.

## Introduction

The piperazine moiety is a privileged scaffold in drug discovery, present in a wide array of approved pharmaceuticals.<sup>[1]</sup> Its ability to engage in various biological interactions and its favorable pharmacokinetic properties make it an attractive component in molecular design. **1-(1-Naphthylmethyl)piperazine** (NMP) distinguishes itself by incorporating a lipophilic naphthylmethyl group, which can significantly influence its pharmacological profile.<sup>[1]</sup> Initially explored for its potential in targeting the central nervous system, NMP has garnered substantial interest for its ability to reverse multidrug resistance (MDR) in bacteria by inhibiting efflux

pumps.[1][2] This guide will delve into the synthetic strategies to access this valuable building block and its applications in the ongoing battle against antibiotic resistance.

## Physicochemical Properties of 1-(1-Naphthylmethyl)piperazine

A thorough understanding of the physicochemical properties of NMP is crucial for its application in synthesis and drug design.

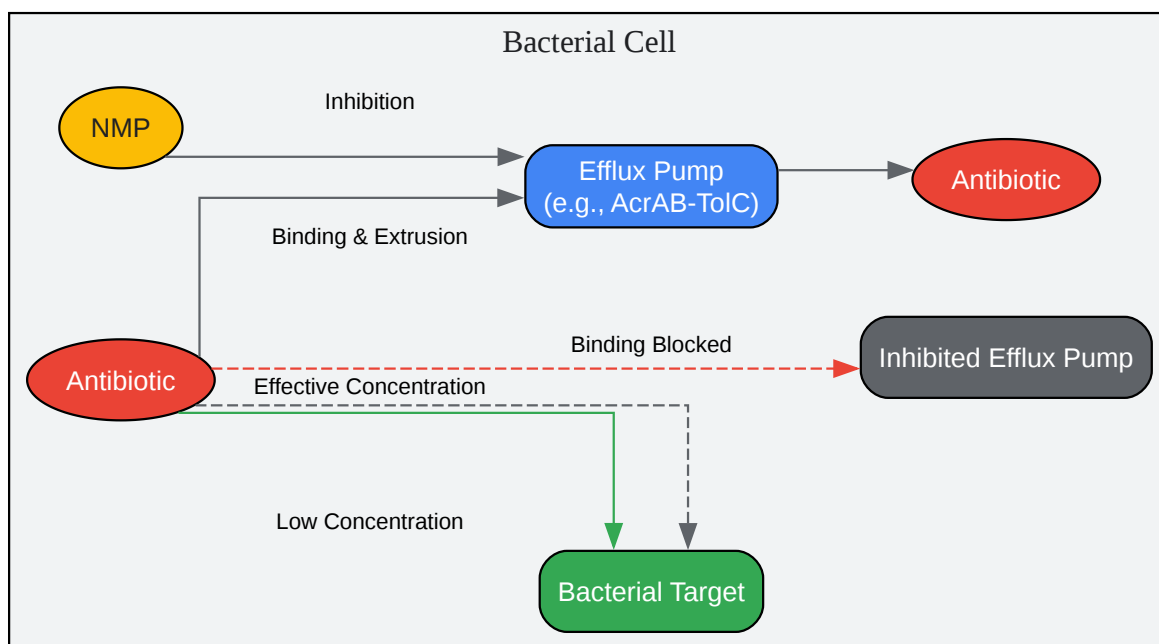
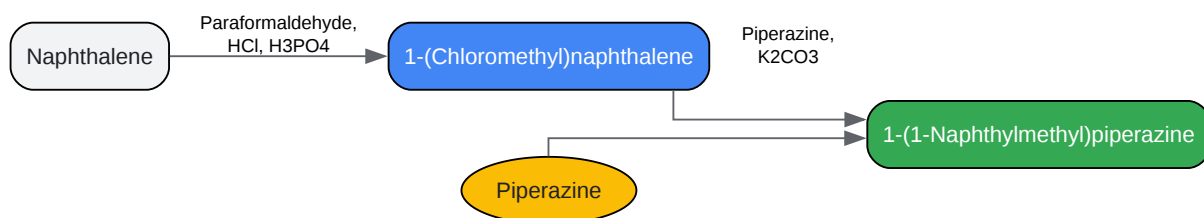
Property	Value	Reference
CAS Number	40675-81-8	[1][3]
Molecular Formula	C <sub>15</sub> H <sub>18</sub> N <sub>2</sub>	[3][4]
Molecular Weight	226.32 g/mol	[3][4]
Appearance	White to yellow crystalline powder	[5]
Melting Point	63-67 °C	[3][6]
Solubility	Soluble in organic solvents, insoluble in water.	[1]
SMILES	<chem>C1CN(CCN1)Cc2cccc3ccccc23</chem>	[3]
InChIKey	HGYDREHWXXUUIS-UHFFFAOYSA-N	[3]

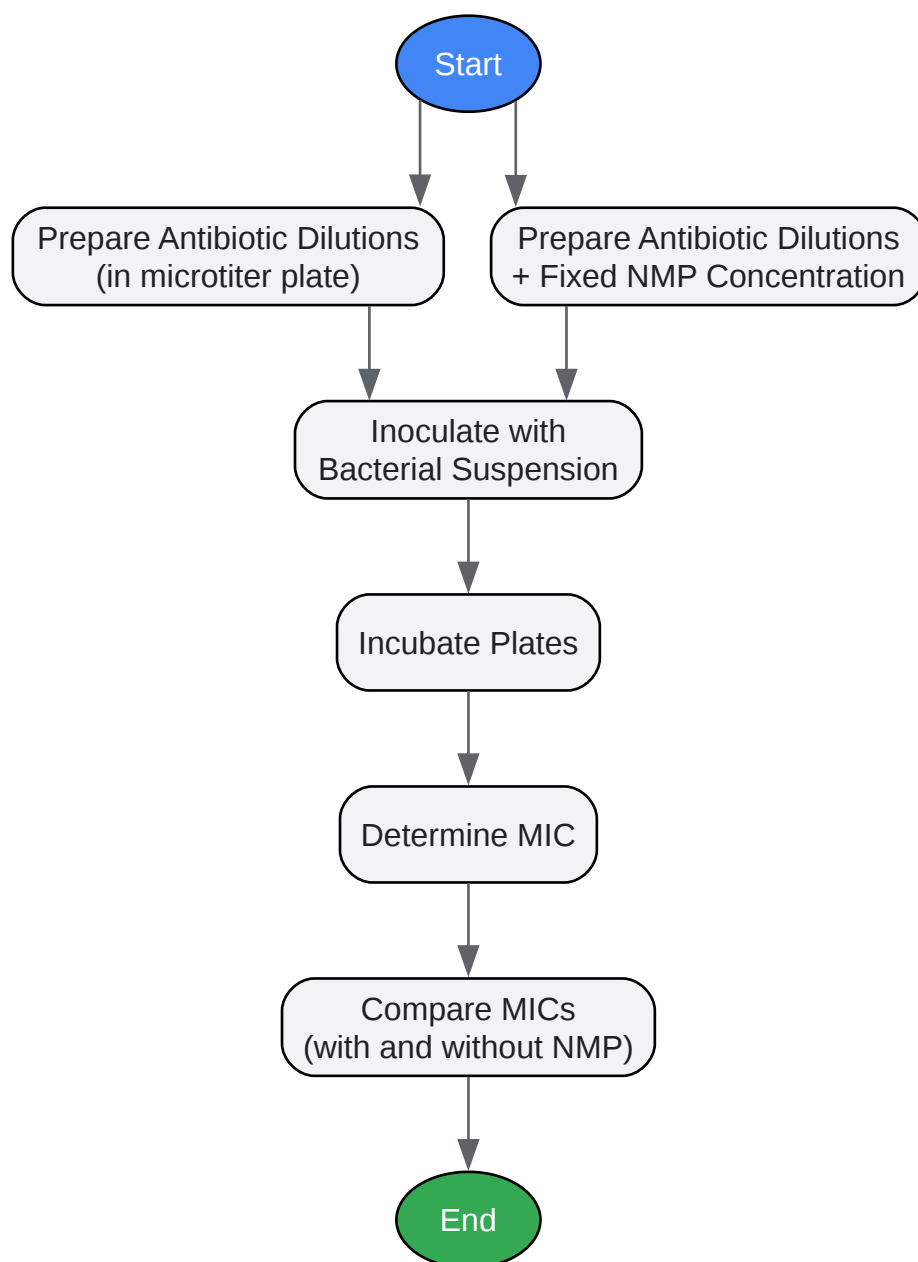
## Synthesis of 1-(1-Naphthylmethyl)piperazine

The synthesis of NMP can be efficiently achieved through a nucleophilic substitution reaction. A common and effective method involves the alkylation of piperazine with 1-(chloromethyl)naphthalene.[7]

### General Synthetic Scheme

The synthesis is typically a three-step process starting from naphthalene.[7]





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